

# Ftaxilide: Application Notes and Protocols for Target Identification

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## Compound of Interest

Compound Name: *Ftaxilide*

Cat. No.: *B1663648*

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### Insufficient Data Available for **Ftaxilide**

Following a comprehensive search of publicly available scientific literature and databases, there is insufficient information to provide detailed application notes and protocols for the use of **Ftaxilide** as a tool compound for target identification.

**Ftaxilide** is a chemical compound with the molecular formula  $C_{16}H_{15}NO_3$  and a molecular weight of 269.3 g/mol. It is listed as a component of the Microsource Spectrum compound library, which comprises a collection of bioactive molecules, including known drugs and natural products.

Despite its inclusion in this library, dedicated studies detailing its biological targets, mechanism of action, or its application in target deconvolution efforts are not available in the public domain. A singular study investigating potential therapeutics for amyotrophic lateral sclerosis (ALS) included **Ftaxilide** in a screening panel; however, it was reported to not have a beneficial effect on the survival of specific motor neurons in the tested models.

Without established biological activity, known molecular targets, or quantitative data from screening assays (e.g.,  $IC_{50}$  or  $EC_{50}$  values), it is not feasible to generate the requested detailed experimental protocols, data tables, or signaling pathway diagrams for **Ftaxilide**'s use as a tool compound in target identification.

Further research and initial screening studies would be required to first identify a reliable biological activity and potential targets of **Ftaxilide** before it could be effectively utilized as a

tool compound for broader target identification and deconvolution studies.

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